

# what are the chemical properties of acetone for lab use

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acetone

Cat. No.: B3395972

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An In-depth Technical Guide to the Chemical Properties of **Acetone** for Laboratory Use

## Introduction

**Acetone**, systematically named propan-2-one, is the simplest and most commercially significant member of the ketone family.<sup>[1][2]</sup> Its chemical formula is  $(\text{CH}_3)_2\text{CO}$ .<sup>[2]</sup> A colorless, volatile, and flammable liquid, it possesses a characteristic pungent, somewhat fruity odor.<sup>[2][3]</sup> **Acetone** is a polar aprotic solvent, a key characteristic that makes it an indispensable tool in research and drug development.<sup>[4][5]</sup> It is miscible with water and a wide array of organic solvents, rendering it highly versatile for applications ranging from a general cleaning agent for laboratory glassware to a crucial solvent and reagent in complex organic syntheses.<sup>[1][2][3]</sup> This guide provides a detailed overview of the chemical properties of **acetone**, its reactivity, and established laboratory protocols relevant to its use.

## Chemical and Physical Properties

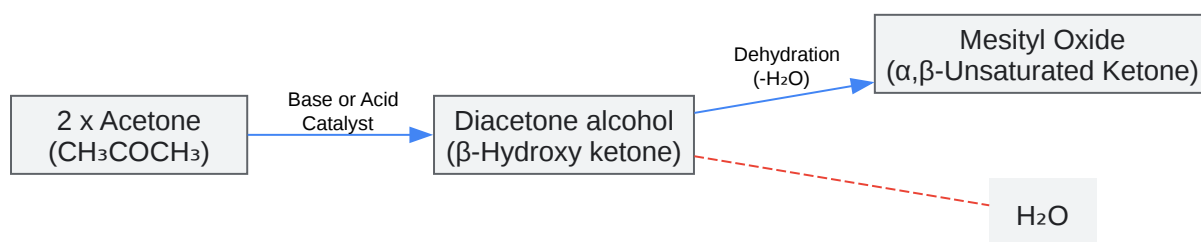
The utility of **acetone** in a laboratory setting is fundamentally dictated by its physical and chemical properties. These quantitative parameters are essential for experimental design, safety considerations, and purification procedures.

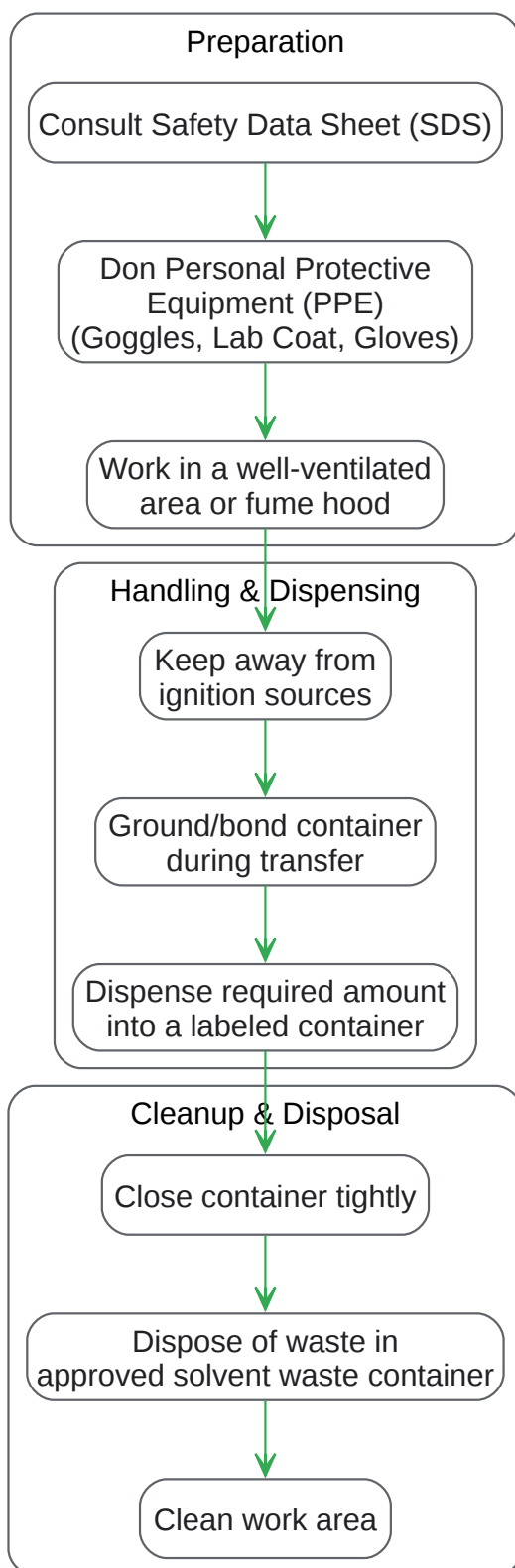
Table 1: Physical and Chemical Properties of **Acetone**

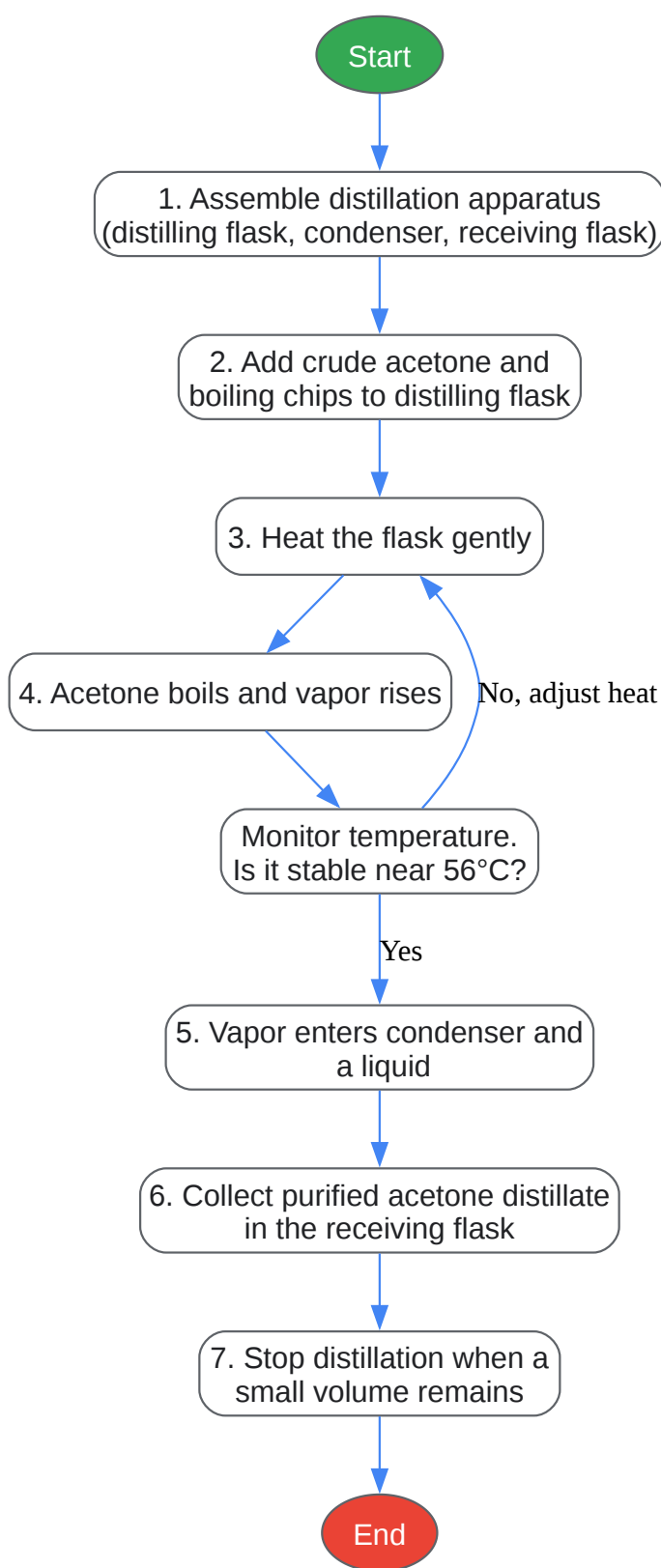
Property	Value
IUPAC Name	Propan-2-one
Synonyms	Dimethyl ketone, 2-Propanone, $\beta$ -Ketopropane
CAS Number	67-64-1[5]
Chemical Formula	C <sub>3</sub> H <sub>6</sub> O[1][6]
Molecular Weight	58.08 g/mol [5][6]
Appearance	Colorless liquid[1][3][7]
Odor	Pungent, sweetish, fruity[4][8]
Melting Point	-94.9 °C (-138.8 °F)[2][8]
Boiling Point	56.05 °C (132.9 °F)[6][7]
Density	0.7845 g/cm <sup>3</sup> (at 25 °C)[2][8]
Vapor Pressure	247 mbar (185.3 mmHg) at 20 °C[9]
Flash Point	-20 °C (-4 °F) (Closed Cup)[1][6][10]
Autoignition Temperature	465 °C (869 °F)[9][10]
Solubility in Water	Miscible[1][3][7]
Dipole Moment	2.69 Debye[6]
Refractive Index	1.359 at 20°C

## Molecular Structure

**Acetone's** properties are a direct result of its molecular structure: a central carbonyl group (C=O) bonded to two methyl groups (-CH<sub>3</sub>).<sup>[1]</sup> This structure is the simplest representation of a ketone.







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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)